

Application Notes and Protocols for Measuring CK2 Inhibition via Western Blot

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Compound of Interest

Compound Name: CK2-IN-14

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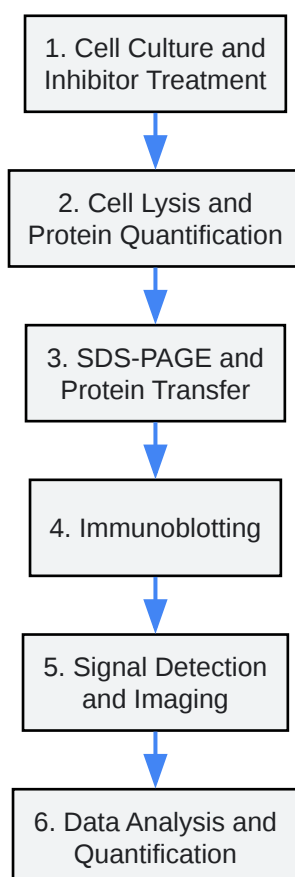
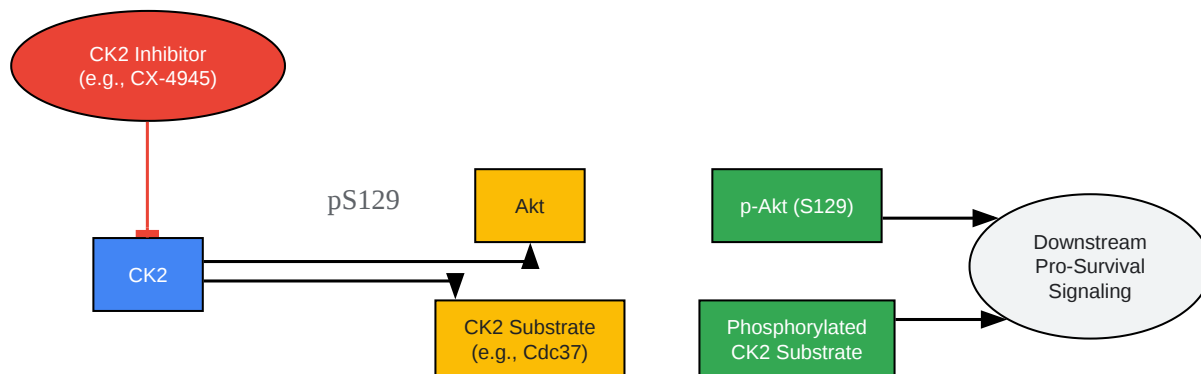
These application notes provide a detailed protocol for assessing the efficacy of Casein Kinase 2 (CK2) inhibitors by monitoring the phosphorylation status of its downstream targets using Western blot analysis.

Introduction

Casein Kinase 2 (CK2) is a highly conserved serine/threonine kinase that plays a crucial role in various cellular processes, including cell growth, proliferation, and survival.^[1] Its dysregulation is implicated in numerous diseases, particularly cancer, making it an attractive target for therapeutic intervention.^{[2][3]} Western blotting is a widely used technique to measure the inhibition of CK2 activity by observing changes in the phosphorylation of its specific substrates in response to inhibitor treatment.^[4] This document outlines a comprehensive protocol for this purpose.

Core Signaling Pathways Modulated by CK2

CK2 is a key regulator of several signaling pathways critical for cell survival and proliferation. A primary mechanism of CK2's pro-survival function is through the PI3K/Akt signaling pathway. CK2 can directly phosphorylate Akt at serine 129, contributing to its full activation.^[5] Furthermore, CK2 can influence the Wnt/ β -catenin pathway.^[6] A simplified representation of the CK2 signaling pathway is provided below.



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